

Application Notes: Reconstitution of Lyophilized WYE-28 for Experimental Use

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Compound of Interest

Compound Name: *mTOR inhibitor WYE-28*

Cat. No.: *B15540991*

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Introduction

WYE-28 is a potent and selective inhibitor of the mechanistic target of rapamycin (mTOR), a crucial serine/threonine kinase that regulates cell growth, proliferation, metabolism, and survival. As an ATP-competitive inhibitor, WYE-28 effectively blocks mTOR signaling pathways. [1] It demonstrates high selectivity for mTOR with an IC₅₀ of 0.08 nM. [2][3][4] While highly selective for mTOR, it also exhibits inhibitory activity against PI3K α with an IC₅₀ of 6 nM. [2][3] Due to its role in fundamental cellular processes, WYE-28 is a valuable tool for research in areas such as cancer and cell signaling. [4]

Proper reconstitution of lyophilized WYE-28 is critical for obtaining accurate and reproducible experimental results. This document provides a detailed protocol for the reconstitution, storage, and handling of WYE-28 for laboratory use.

Quantitative Data Summary

The following table summarizes the key physical and chemical properties of WYE-28.

Property	Value	Source
Compound Name	WYE-28	[1]
CAS Number	1062172-60-4	[2][3][4]
Molecular Formula	C ₃₀ H ₃₄ N ₈ O ₅	[2][3][4]
Molecular Weight	586.64 g/mol	[2][3][5]
Purity	≥98%	[4][5]
Solubility	Soluble in DMSO (60 mg/mL)	[4]
Storage (Lyophilized)	Store at -20°C for long-term stability (≥ 4 years).[1][4]	
Storage (Stock Solution)	Store at -20°C for up to 1 month or at -80°C for up to 6 months.[2]	

Experimental Protocols

Safety Precautions

Before handling WYE-28, it is essential to review the Safety Data Sheet (SDS).[3][4] Always use appropriate personal protective equipment (PPE), including a lab coat, safety goggles, and chemical-resistant gloves.[6] Handle the compound in a well-ventilated area or a chemical fume hood.[6]

Materials and Equipment

- Lyophilized WYE-28 powder in a sealed vial
- Anhydrous Dimethyl Sulfoxide (DMSO), sterile
- Sterile, polypropylene microcentrifuge tubes
- Calibrated micropipettes and sterile tips
- Benchtop microcentrifuge

- Vortex mixer

Reconstitution Protocol for a 10 mM Stock Solution

This protocol details the steps to prepare a 10 mM stock solution of WYE-28.

- **Equilibration:** Allow the vial of lyophilized WYE-28 to equilibrate to room temperature for at least 15-20 minutes before opening.^[7] This prevents condensation from forming inside the vial.
- **Centrifugation:** Briefly centrifuge the vial at a low speed (e.g., 1,000 x g for 1 minute) to ensure that all the lyophilized powder is collected at the bottom of the vial.^{[7][8]}
- **Solvent Calculation:** Calculate the volume of DMSO required to achieve the desired 10 mM concentration. Use the following formula:

$$\text{Volume } (\mu\text{L}) = [\text{Mass of WYE-28 (mg)} / \text{Molecular Weight (g/mol)}] \times 100,000$$

$$\text{Example for 1 mg of WYE-28: Volume } (\mu\text{L}) = [1 \text{ mg} / 586.64 \text{ g/mol}] \times 100,000 \approx 170.46 \mu\text{L}$$

- **Dissolution:** Carefully add the calculated volume of DMSO to the vial using a calibrated micropipette.
- **Mixing:** Cap the vial securely and vortex gently for 10-15 seconds to dissolve the powder. Visually inspect the solution to ensure it is clear and free of particulates. If necessary, allow the vial to sit at room temperature for 15-30 minutes with gentle agitation to ensure complete dissolution.^[7]

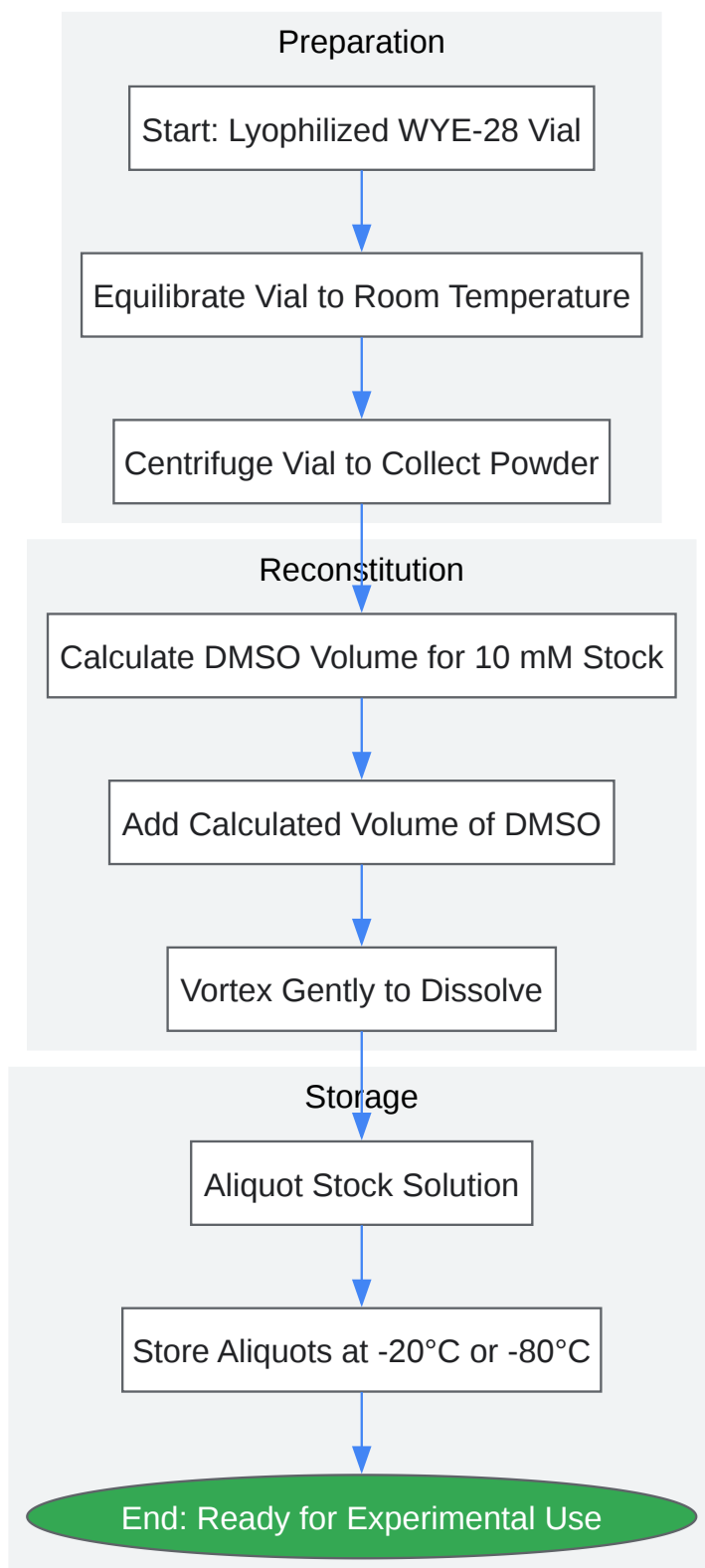
Storage and Handling of Stock Solution

- **Aliquoting:** To avoid repeated freeze-thaw cycles which can degrade the compound, it is highly recommended to aliquot the stock solution into smaller, single-use volumes in sterile polypropylene tubes.^[2]
- **Storage Conditions:**
 - For short-term storage (up to 1 month), store the aliquots at -20°C.^[2]

- For long-term storage (up to 6 months), store the aliquots at -80°C.[2]
- Working Solutions: When preparing working solutions for experiments, dilute the stock solution with the appropriate cell culture medium or experimental buffer immediately before use.

Visualizations

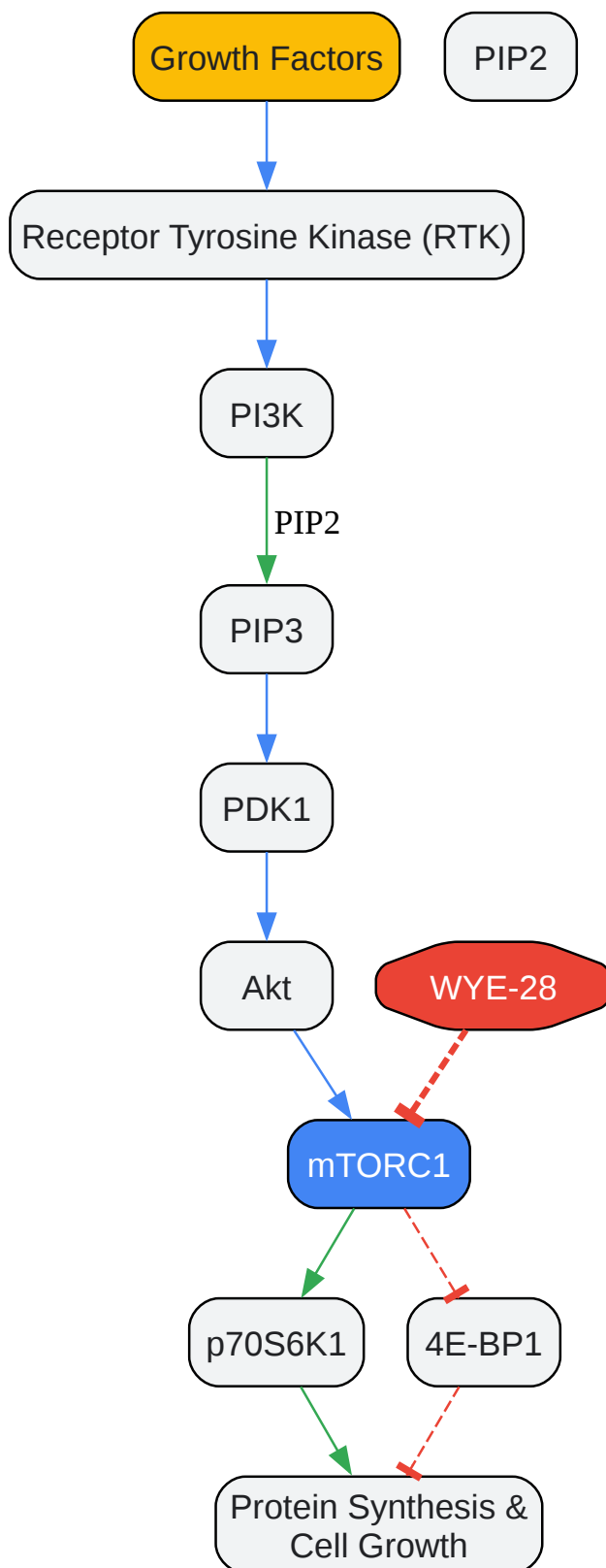
Experimental Workflow



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Caption: Workflow for reconstituting lyophilized WYE-28.

Signaling Pathway



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Caption: Simplified PI3K/Akt/mTOR signaling pathway.

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